

Technical Guide: Natural Sources and Isolation of Isorhamnetin 3-galactoside

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Compound of Interest

Compound Name: *Isorhamnetin 3-galactoside*

Cat. No.: *B1252721*

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Executive Summary

Isorhamnetin 3-O-galactoside (often referred to as Cacticin or distinct from its glucoside isomer) is a bioactive flavonoid glycoside exhibiting significant antithrombotic, profibrinolytic, and anti-inflammatory properties.^[1] Unlike its aglycone (isorhamnetin), the glycosylated form demonstrates enhanced bioavailability and stability in physiological systems.^{[1][2][3]}

This guide details the technical workflow for the isolation of Isorhamnetin 3-O-galactoside from high-yield botanical sources. It prioritizes reproducibility and purity, contrasting traditional solvent extraction with modern Supercritical Fluid Extraction (SFE) protocols.

Part 1: Chemotaxonomy and Natural Sources

While isorhamnetin is ubiquitous in the plant kingdom (found in onions, almonds, and sea buckthorn), the specific 3-O-galactoside isomer is chemotaxonically restricted.

Botanical Source	Species	Tissue	Yield Potential	Notes
Prickly Pear	Opuntia ficus-indica	Cladodes/Flowers	High	Primary industrial source. Often co-occurs with isorhamnetin 3-glucoside and rutinoside.
Water Dropwort	Oenanthe javanica	Aerial parts	Moderate	Source of specific antithrombotic fractions.
Marigold	Tagetes erecta	Flowers	Moderate	Contains complex glycoside mixtures requiring rigorous separation.
Mugwort	Artemisia spp.	Leaves	Low	Often present as a minor constituent.

Selection Strategy: For preparative isolation, *Opuntia ficus-indica* (Nopal) is the recommended biomass due to the high concentration of isorhamnetin glycosides relative to other flavonoids, simplifying the purification downstream.

Part 2: Extraction Methodologies

Two protocols are presented: a robust traditional method for standard laboratories and a Green Chemistry method (SFE) for high-purity/low-solvent requirements.

Protocol A: Traditional Ethanol Reflux (Standard)

Best for: Routine laboratory isolation where solvent recovery is available.

- Pre-treatment: Dry *Opuntia cladodes* at 40°C and grind to a fine powder (40–60 mesh).
- Solvent System: 80% Ethanol (v/v) in water.
- Ratio: 1:15 (Solid:Solvent, w/v).
- Extraction: Reflux at 80°C for 1.5 hours. Filter.
- Re-extraction: Repeat step 4 with fresh solvent on the residue.
- Concentration: Combine filtrates and evaporate under reduced pressure (Rotavapor) at 50°C to obtain the crude hydroalcoholic extract.

Protocol B: Supercritical Fluid Extraction (SFE) (Advanced)

Best for: High-value pharmaceutical applications requiring minimal solvent residue.

- Equipment: SFE system (e.g., CO₂ pump, modifier pump, back-pressure regulator).
- Conditions:
 - Pressure: 10 MPa (100 bar).
 - Temperature: 80°C.
 - Modifier: Ethanol:Water (80:[4][5]20) at 16% of the total flow.
 - Flow Composition: CO₂:EtOH:H₂O (80:16:4).[4]
- Duration: 30 minutes dynamic extraction.
- Mechanism: The polarity of supercritical CO₂ is modified by the aqueous ethanol to specifically target the polar glycosides while leaving non-polar waxes and chlorophylls in the matrix or separating them in the first separator stage.

Part 3: Isolation and Purification Workflow

The crude extract contains a mixture of flavonoids (quercetin, kaempferol, isorhamnetin), sugars, and phenolic acids. The following workflow isolates the specific galactoside.

Step 1: Liquid-Liquid Partitioning

- Suspend crude extract in warm distilled water.
- Defatting: Partition with Petroleum Ether (3x) to remove lipids, chlorophyll, and waxes. Discard organic layer.
- Aglycone Removal: Partition with Ethyl Acetate (3x). This removes free aglycones and less polar methoxylated flavonoids.
- Target Extraction: Partition the aqueous phase with n-Butanol (3x).
 - Critical Checkpoint: Isorhamnetin 3-O-galactoside concentrates in the n-Butanol fraction due to the polarity of the sugar moiety.

Step 2: Chromatographic Separation

Stationary Phase 1: Polyamide Resin

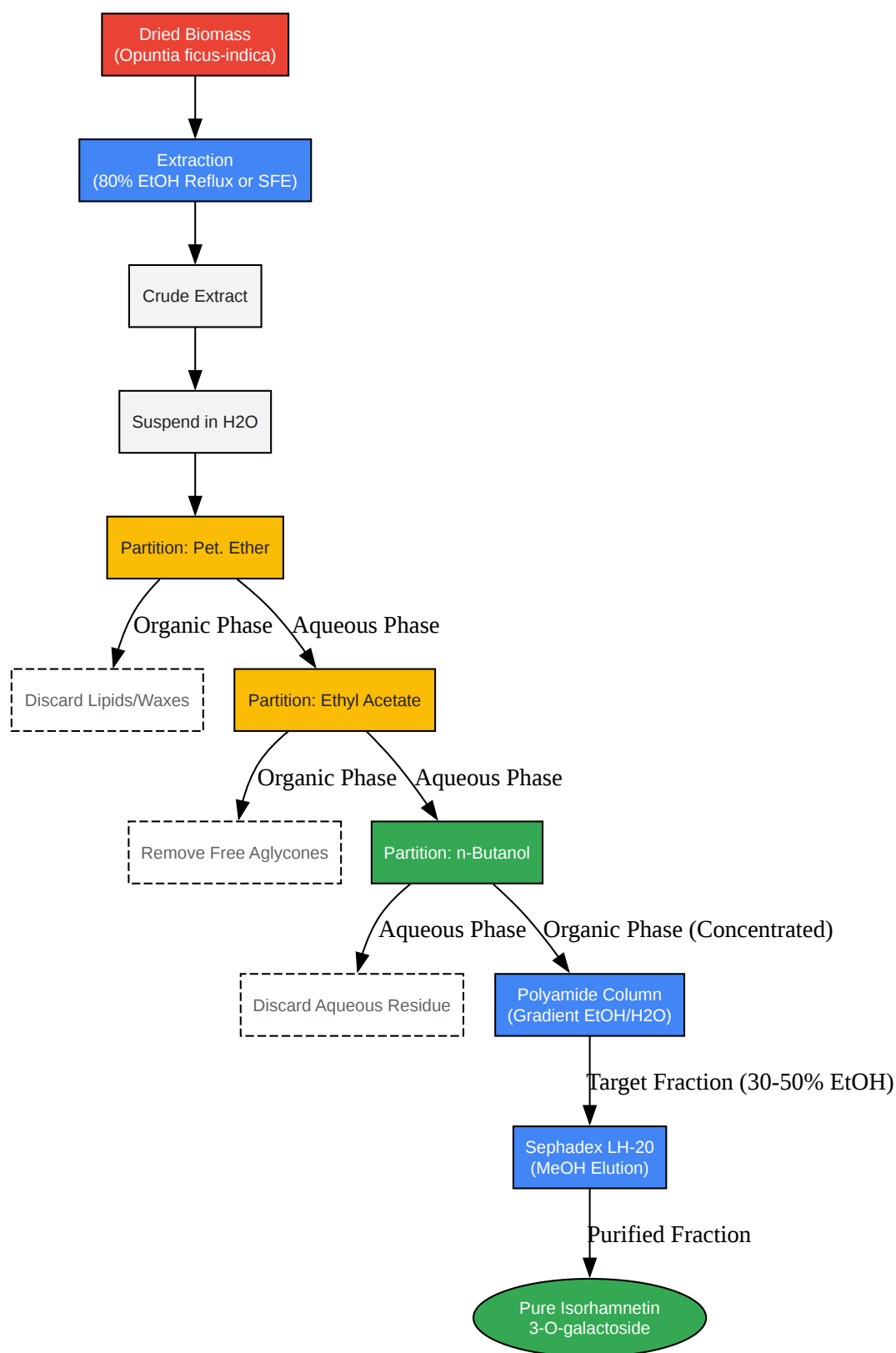
- Loading: Dissolve n-Butanol fraction in minimal MeOH/H₂O and load onto a pre-swollen Polyamide column.
- Elution: Stepwise gradient of Ethanol/Water (0%
100%).
- Target Fraction: Elutes typically between 30-50% Ethanol. Monitor via TLC (Silica gel, Mobile phase: Ethyl Acetate:Formic Acid:Acetic Acid:Water, 100:11:11:26).

Stationary Phase 2: Sephadex LH-20

- Purpose: Separation based on molecular size and hydrogen bonding capabilities.
- Eluent: 100% Methanol or MeOH:H₂O (80:20).

- Mechanism: Sephadex LH-20 effectively separates the 3-O-galactoside from the 3-O-glucoside and 3-O-rutinoside isomers, which often co-elute on silica or polyamide.

Visualization of Workflow



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Figure 1: Step-by-step isolation workflow from biomass to purified compound.[1][6][7]

Part 4: Structural Characterization & Validation

Distinguishing Isorhamnetin 3-O-galactoside from its isomer Isorhamnetin 3-O-glucoside is the critical quality control step. Both have the same molecular weight (

477

).

Mass Spectrometry (LC-MS/MS)[8]

- Precursor Ion:

477.1 (Negative mode).

- Fragment Ions:

- 315 (Aglycone, Isorhamnetin radical).
- 300 (Demethylated radical).
- Loss of 162 Da indicates a hexose sugar (could be Glc or Gal).

Nuclear Magnetic Resonance (NMR)

The definitive identification relies on Carbon-13 (

C) NMR shifts of the sugar moiety.[1]

Table 1: Diagnostic NMR Data (DMSO-d6) | Position |

(ppm) Multiplicity |

(ppm) Diagnostic Note	:--- :--- :--- :---	Aglycone		C-2' 7.94 (d, J=2.0) 113.5
Characteristic of B-ring	C-5' 6.92 (d, J=8.5) 115.9	Characteristic of B-ring	C-6' 7.48	(dd, J=8.5, 2.0) 122.1
Characteristic of B-ring	OMe 3.84 (s) 55.7	Isorhamnetin Specific	(vs Quercetin)	Sugar (Galactose)
	Distinction from Glucoside	C-1" (Anomeric) 5.38 (d,	J=7.8 Hz) 101.8	

-configuration	C-2" ~3.60 71.2	C-3" ~3.45 73.0	C-4" ~3.65 67.8 - 68.0	Key
Distinction: Glucose C-4" is typically ~70.0 ppm.	C-5" ~3.40 75.8	C-6" ~3.30 60.1		

Note: Chemical shifts may vary slightly (

0.5 ppm) depending on concentration and temperature. The C-4" shift is the most reliable differentiator between galactoside (lower field) and glucoside (higher field).

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